

# An In-depth Technical Guide to Bromo-Fluoro Acetophenone Derivatives

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2'-Bromo-2-(4-fluorophenyl)acetophenone

Cat. No.: B1321744

[Get Quote](#)

A Note on Chemical Nomenclature: The nomenclature "**2'-Bromo-2-(4-fluorophenyl)acetophenone**" can be interpreted in several ways, leading to different chemical structures. This guide addresses the most common isomers based on available scientific literature and chemical supplier databases. For clarity, each compound is identified by its specific IUPAC name and CAS number.

This technical guide is intended for researchers, scientists, and professionals in drug development, providing comprehensive information on the properties, synthesis, and potential applications of key bromo-fluoro acetophenone isomers.

## 2-Bromo-1-(4-fluorophenyl)ethanone

This isomer, commonly known as 2-Bromo-4'-fluoroacetophenone, is a halogenated aromatic ketone. Its structure features a fluorine atom on the phenyl ring and a bromine atom on the alpha-carbon of the acetophenone core.

## Chemical and Physical Properties

Property	Value	Source
CAS Number	403-29-2	
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrFO	
Molecular Weight	217.04 g/mol	
IUPAC Name	2-bromo-1-(4-fluorophenyl)ethanone	
Synonyms	ω-Bromo-4-fluoroacetophenone, 4-Fluorophenacyl bromide	
Appearance	White crystalline solid	
Melting Point	47-50 °C	
Boiling Point	150 °C at 12 mmHg	
Solubility	Soluble in methanol, sparingly soluble in water.	

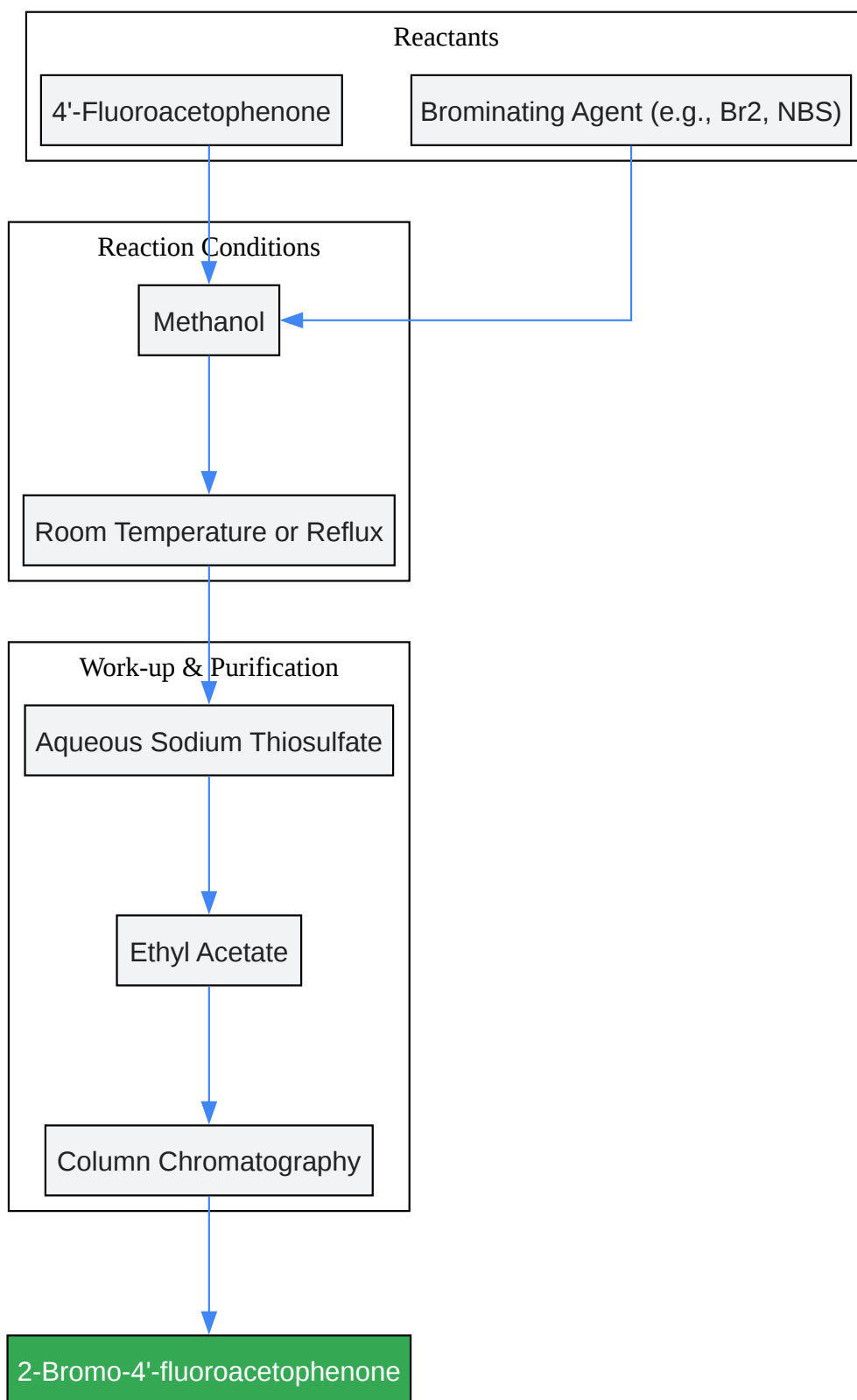
## Synthesis

### Experimental Protocol: Bromination of 4'-fluoroacetophenone

A common method for the synthesis of 2-Bromo-4'-fluoroacetophenone involves the electrophilic bromination of 4'-fluoroacetophenone.

- Reactants: 4'-fluoroacetophenone, Bromine (Br<sub>2</sub>), or a solid brominating agent like N-bromosuccinimide (NBS).
- Solvent: Typically a non-polar solvent such as methanol.
- Procedure: To a solution of 4'-fluoroacetophenone in methanol, the brominating agent is added portion-wise at a controlled temperature, often at room temperature or reflux. The reaction progress is monitored using Thin Layer Chromatography (TLC).

- **Work-up:** Upon completion, the reaction mixture is quenched with an aqueous solution of sodium thiosulfate to remove any unreacted bromine. The product is then extracted using an organic solvent like ethyl acetate.
- **Purification:** The combined organic layers are washed with water, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The resulting crude product can be further purified by column chromatography on silica gel.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 2-Bromo-4'-fluoroacetophenone.

## Biological and Research Applications

2-Bromo-4'-fluoroacetophenone serves as a versatile building block in medicinal chemistry and organic synthesis. It is a key intermediate in the synthesis of various pharmaceutical compounds and is used in research to study enzyme inhibition and for the preparation of functional organic materials.

## 2-Bromo-1-(2-fluorophenyl)ethanone

Also known as 2-Bromo-2'-fluoroacetophenone, this isomer has

- To cite this document: BenchChem. [An In-depth Technical Guide to Bromo-Fluoro Acetophenone Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1321744#2-bromo-2-4-fluorophenyl-acetophenone-cas-number>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)